

Personal protective equipment for handling 4-Oxononanoic acid

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Compound of Interest

Compound Name: 4-Oxononanoic acid

Cat. No.: B1294678

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Essential Safety and Handling Guide for 4-Oxononanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Oxononanoic acid** (CAS No. 6064-52-4) in a laboratory setting. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

4-Oxononanoic acid is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute toxicity - Oral, Category 4 (H302): Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Serious eye irritation, Category 2 (H319): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)

Signal Word: Warning

Primary Hazards: Irritant.[\[1\]](#)

Physical and Chemical Properties

A summary of the key quantitative data for **4-Oxononanoic acid** is provided in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₆ O ₃
Molecular Weight	172.22 g/mol [1]
CAS Number	6064-52-4[1][2][3]
Boiling Point	298.2 ± 13.0 °C at 760 mmHg[4]
Flash Point	148.4 ± 16.3 °C[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Oxononanoic acid** to prevent exposure.

PPE Category	Equipment
Eye and Face Protection	Chemical splash goggles and a face shield.[5][6][7]
Hand Protection	Chemical-resistant gloves (e.g., PVC, neoprene, or butyl rubber).[8]
Body Protection	A chemical-resistant laboratory coat or apron. For larger quantities or where splashing is likely, chemical-resistant overalls should be worn.[5][7]
Footwear	Closed-toe, chemical-resistant boots. Pants should be worn over the boots.[5][6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[9] If significant vapor or aerosol generation is anticipated, a full-face respirator with acid gas cartridges is recommended.[5][6]

Operational Plan for Handling 4-Oxononanoic Acid

A systematic approach to handling **4-Oxononanoic acid** is crucial for maintaining a safe laboratory environment. The following workflow outlines the key steps from receipt to disposal.

Caption: Workflow for the safe handling of **4-Oxononanoic acid**.

Step-by-Step Handling Protocol:

- **Receiving:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[9\]](#)
Keep the container tightly closed.
- **Preparation:** Before handling, ensure you are wearing the appropriate personal protective equipment as outlined in the table above.
- **Handling:**
 - Conduct all work in a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[10\]](#)
 - Do not eat, drink, or smoke in the work area.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)
- **Emergency Procedures:**
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)[\[9\]](#)
 - **Skin Contact:** Immediately flush skin with plenty of water. Remove contaminated clothing and wash before reuse. If irritation persists, seek medical attention.[\[10\]](#)
 - **Ingestion:** If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately.[\[2\]](#)[\[9\]](#)

- Spill: In case of a spill, contain the material with an inert absorbent (e.g., sand, vermiculite).[8] Collect the absorbed material into a suitable container for disposal.

Disposal Plan

All waste containing **4-Oxononanoic acid** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[8]

Waste Collection and Disposal Workflow:

Caption: Disposal workflow for **4-Oxononanoic acid** waste.

Disposal Protocol:

- Collection: Collect all waste materials (including contaminated PPE and spill cleanup materials) in a designated, clearly labeled, and sealed container.
- Neutralization (if permissible by local regulations): For small quantities, neutralization with a weak base such as sodium bicarbonate or soda ash may be an option before disposal.[8] This should only be performed by trained personnel.
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company.[9] [10] Do not dispose of it down the drain or in general waste.
- Container Decontamination: Decontaminate empty containers with a 5% aqueous sodium hydroxide or soda ash solution, followed by rinsing with water, before disposal or recycling. [8]

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